

glutaric acid safety data sheet and handling precautions

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Compound of Interest

Compound Name: *Glutaric acid*

Cat. No.: *B7766552*

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An In-depth Technical Guide to the Safety and Handling of **Glutaric Acid**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a detailed overview of the safety data sheet (SDS) for **glutaric acid**, including its physical and chemical properties, toxicological data, and essential handling precautions. Furthermore, it outlines the methodologies for key toxicological experiments and presents a visual guide to hazard mitigation.

Glutaric Acid: Identification and Properties

Glutaric acid, also known as pentanedioic acid, is a five-carbon dicarboxylic acid.^{[1][2]} It appears as a colorless or white solid.^{[1][2]}

Table 1: Chemical and Physical Properties of **Glutaric Acid**

Property	Value	References
Chemical Formula	C5H8O4	[3]
Molecular Weight	132.11 g/mol	
CAS Number	110-94-1	
EC Number	203-817-2	
Melting Point	95 - 99 °C (203 - 210.2 °F)	
Boiling Point	302 - 304 °C (575.6 - 579.2 °F)	
Solubility	Soluble in water, alcohol, and ether.	
Density	1.4 g/cm ³	
Vapor Pressure	0.022 hPa @ 18.5 °C	

Hazard Identification and Classification

Glutaric acid is classified as a hazardous substance. The primary hazards are related to its irritant and corrosive properties.

Table 2: GHS Hazard Classification for **Glutaric Acid**

Classification	Hazard Statement
Skin Corrosion/Irritation	H314: Causes severe skin burns and eye damage. H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage. H319: Causes serious eye irritation.

Signal Word: Danger or Warning

Hazard Pictograms:

- Corrosion (for severe skin burns and eye damage)

- Exclamation Mark (for skin and eye irritation)

Toxicological Data

Toxicological studies are essential for determining the potential health effects of a substance. The following table summarizes the available acute toxicity data for **glutaric acid**.

Table 3: Acute Toxicity of **Glutaric Acid**

Test	Species	Route	Value	References
LD50	Rat	Oral	6000 mg/kg	
LD50	Mouse	Oral	6000 mg/kg	
LD50	Rabbit	Dermal	> 20000 mg/kg	

Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.
- ACGIH: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by ACGIH.
- NTP: No component of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.

Handling Precautions and First-Aid Measures

Proper handling and emergency preparedness are crucial when working with **glutaric acid**.

Safe Handling

- Engineering Controls: Use in a well-ventilated area. A system of local and general exhaust is recommended. Ensure that eyewash stations and safety showers are close to the workstation location.
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or safety glasses with side-shields conforming to EN166 or NIOSH standards.
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- General Hygiene: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the work area.

First-Aid Measures

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. Consult a physician if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a physician or ophthalmologist.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician immediately.

Experimental Protocols for Key Toxicity Studies

The toxicological data presented in the Safety Data Sheet are derived from standardized experimental protocols. The following are representative methodologies based on OECD (Organisation for Economic Co-operation and Development) guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (Based on OECD Guideline 423)

This method is a stepwise procedure using a small number of animals to classify a substance's toxicity.

- Principle: A single sex (typically female) of rodent is dosed in a stepwise manner. The outcome of each step (survival or death) determines the next dose.

- Animal Model: Healthy, young adult rats (e.g., Wistar or Sprague-Dawley strains).
- Procedure:
 - Animals are fasted overnight prior to dosing.
 - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).
 - The test substance is administered orally by gavage to a group of three animals.
 - Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
 - The outcome of the first group determines the next step:
 - If mortality occurs, the next lower dose is administered to a new group of animals.
 - If no mortality occurs, the next higher dose is administered to a new group.
 - The procedure is continued until a stopping criterion is met, which allows for the classification of the substance.
- Data Analysis: The LD50 is not determined as a precise value but is assigned to a classification range based on the observed mortality at different dose levels.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause reversible or irreversible skin damage.

- Principle: The test substance is applied to the shaved skin of an animal, and the degree of irritation or corrosion is assessed.
- Animal Model: Healthy, young adult albino rabbits.
- Procedure:

- The fur on the back of the rabbit is clipped approximately 24 hours before the test.
- A small amount (e.g., 0.5 g or 0.5 mL) of the test substance is applied to a small area of skin (approximately 6 cm²) and covered with a gauze patch and semi-occlusive dressing.
- The patch is typically removed after a 4-hour exposure period.
- The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Observations may continue for up to 14 days if the effects are not resolved.
- Data Analysis: The severity of erythema and edema is scored at each observation time. The mean scores are used to classify the substance as non-irritant, irritant, or corrosive.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

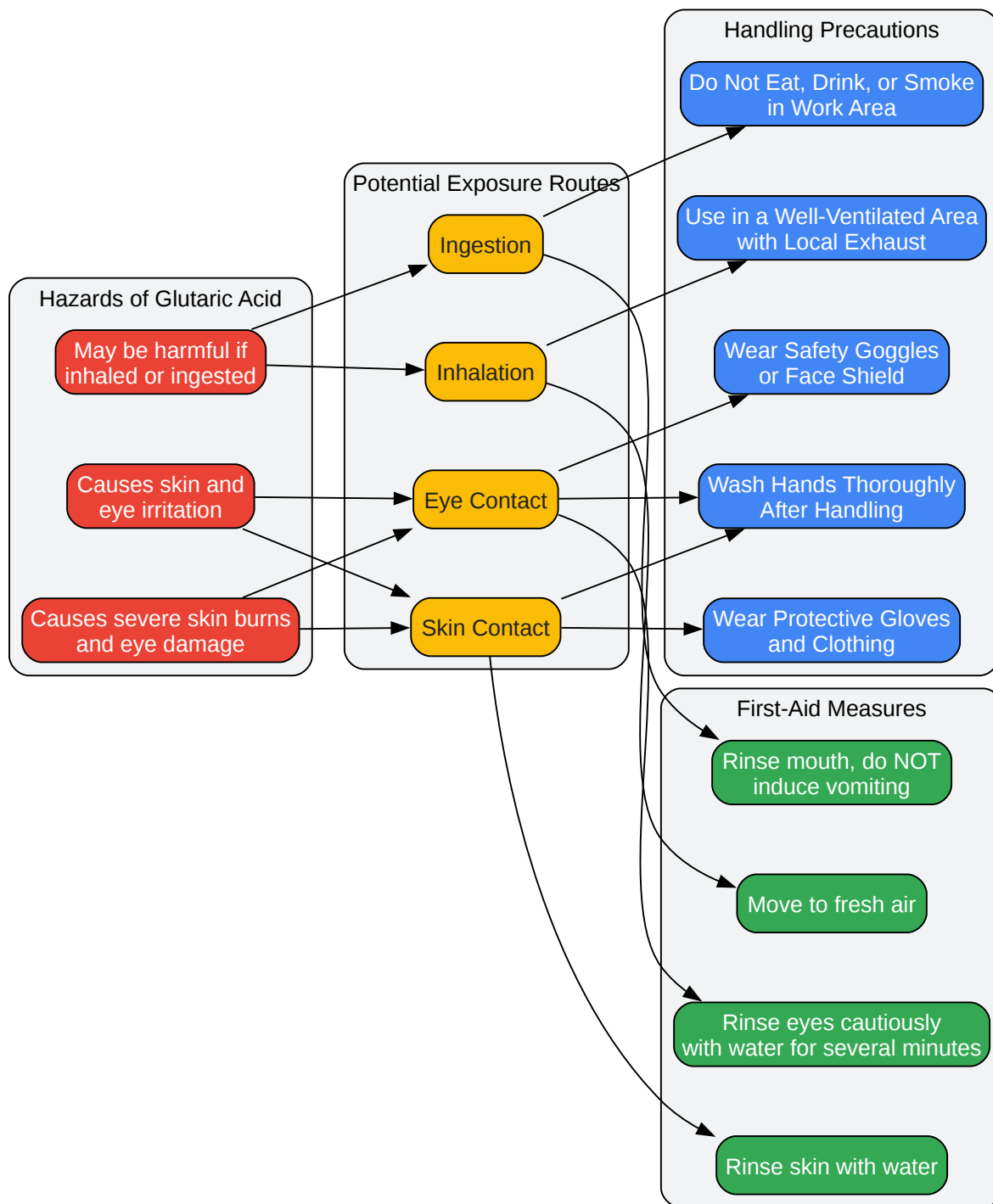
This test assesses the potential of a substance to cause damage to the eye.

- Principle: The test substance is instilled into the conjunctival sac of one eye of an animal, with the untreated eye serving as a control.
- Animal Model: Healthy, young adult albino rabbits.
- Procedure:
 - A single dose (e.g., 0.1 mL of liquid or 0.1 g of solid) of the test substance is applied into the conjunctival sac of one eye.
 - The eyelids are held together for about one second to prevent loss of the material.
 - The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.
 - Observations may continue for up to 21 days if the effects are not reversible.

- **Data Analysis:** The severity of the ocular lesions is scored at each observation time. The scores are used to classify the substance based on the severity and reversibility of the eye damage.

Logical Relationship of Hazards and Precautions

The following diagram illustrates the relationship between the hazards of **glutaric acid** and the necessary handling precautions to mitigate risks.



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Caption: Hazard mitigation workflow for **glutaric acid**.

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